

Application of 2,2,3-Trimethylheptane in Petrochemical Analysis

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Compound of Interest

Compound Name: 2,2,3-Trimethylheptane

Cat. No.: B12651796

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Keywords: **2,2,3-Trimethylheptane**, Petrochemical Analysis, Gas Chromatography, Detailed Hydrocarbon Analysis, Reference Standard, Octane Rating

Abstract

This document provides detailed application notes and protocols for the use of **2,2,3-trimethylheptane** in petrochemical analysis. **2,2,3-Trimethylheptane** (C₁₀H₂₂) is a branched alkane that serves as a valuable reference compound in the analysis of hydrocarbon streams. [1][2][3] Its primary applications are in gas chromatography (GC) for Detailed Hydrocarbon Analysis (DHA) and as a component in studies related to fuel properties, such as octane rating. Due to its defined structure and chromatographic behavior, it is a useful marker for the identification and quantification of C₁₀ isomers in complex petrochemical samples.

Physicochemical Properties and Gas Chromatography Data

A summary of the key physicochemical properties and gas chromatography data for **2,2,3-trimethylheptane** is presented in Table 1. This data is crucial for its use as a reference standard in analytical laboratories.

Table 1: Physicochemical and Gas Chromatographic Data for **2,2,3-Trimethylheptane**

Property	Value	Reference
Chemical Formula	C ₁₀ H ₂₂	[1][2][3][4]
Molecular Weight	142.2817 g/mol	[1][2][4]
CAS Registry Number	52896-92-1	[1][2][4][5]
IUPAC Name	2,2,3-trimethylheptane	[3]
Kovats Retention Index (non-polar column, isothermal)	914 (at 100°C)	[1]

Application in Detailed Hydrocarbon Analysis (DHA)

Detailed Hydrocarbon Analysis is a gas chromatography technique used to separate and quantify individual hydrocarbon components in spark-ignition engine fuels and other petroleum products.[6] Highly branched alkanes are key components of gasoline, and accurate identification is critical for quality control and regulatory compliance.

Application Note: Use of 2,2,3-Trimethylheptane as a Reference Compound in DHA

2,2,3-Trimethylheptane is utilized as a reference standard in DHA to aid in the identification of C₁₀ isomers. By injecting a pure standard of **2,2,3-trimethylheptane**, its retention time under specific GC conditions can be precisely determined. This information is then used to identify its peak in the chromatograms of complex samples like gasoline. Its highly branched structure also makes it relevant in the context of octane rating analysis, where branched alkanes generally exhibit higher anti-knock properties. While direct experimental octane numbers for **2,2,3-trimethylheptane** are not widely published, its structural similarity to other high-octane compounds like iso-octane (2,2,4-trimethylpentane) suggests it would have a high octane rating.[7][8][9]

The following workflow outlines the general process for using **2,2,3-trimethylheptane** in a petrochemical analysis laboratory.

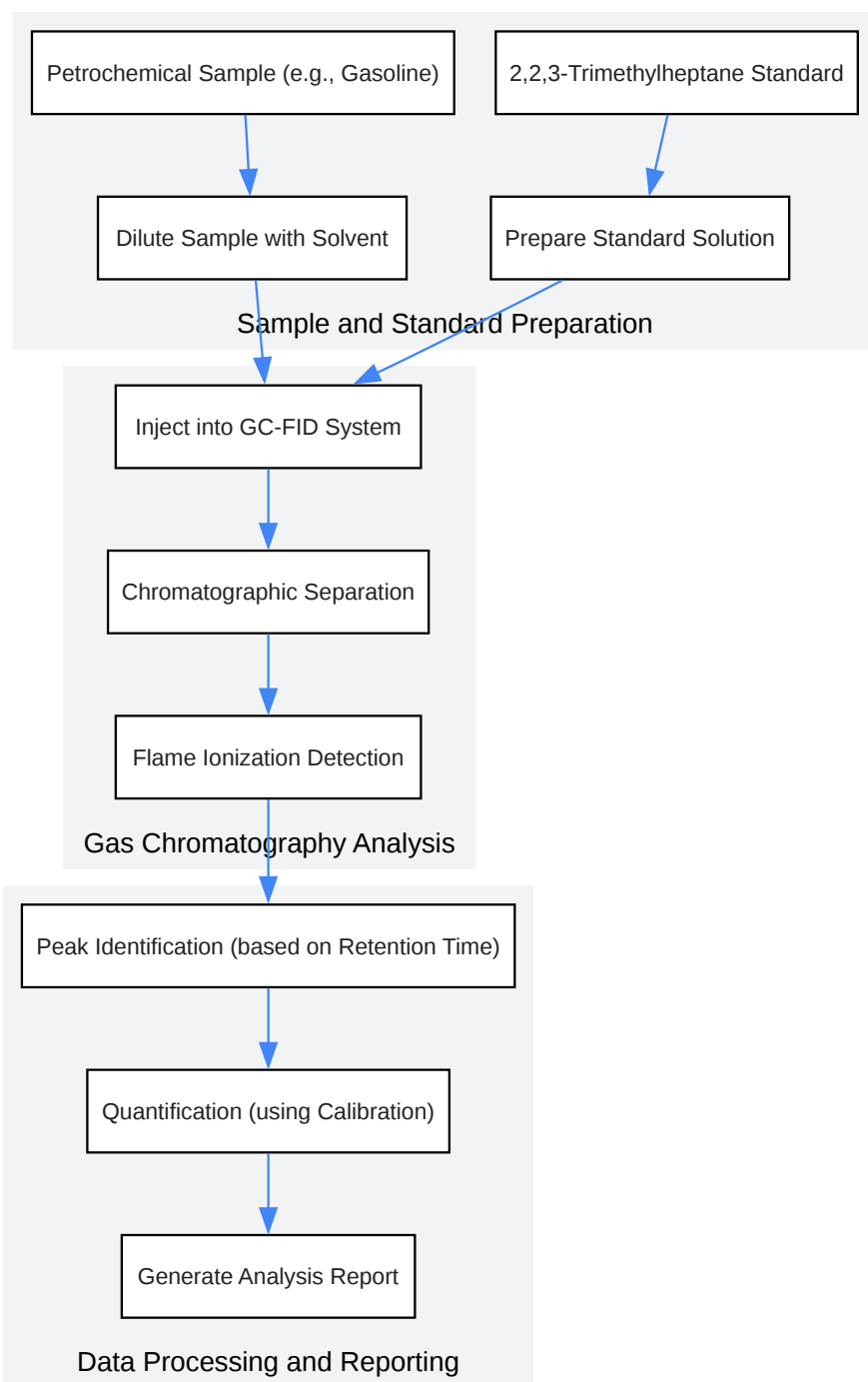


Figure 1: Experimental Workflow for DHA using 2,2,3-Trimethylheptane

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Figure 1: Experimental Workflow for DHA using **2,2,3-Trimethylheptane**

Experimental Protocol for Detailed Hydrocarbon Analysis

This protocol is a representative method for the analysis of light hydrocarbons, including C10 isomers like **2,2,3-trimethylheptane**, in a gasoline sample using gas chromatography with flame ionization detection (GC-FID).

Materials and Reagents

- **2,2,3-Trimethylheptane** standard ($\geq 99\%$ purity)
- Gasoline or other petroleum distillate sample
- High-purity solvent (e.g., n-hexane or pentane) for dilution
- Helium or Hydrogen carrier gas (high purity)
- Air and Hydrogen for FID (high purity)

Instrumentation

- Gas chromatograph equipped with a split/splitless injector and a flame ionization detector (FID).
- A non-polar capillary column, such as one with a 100% dimethylpolysiloxane stationary phase (e.g., Rtx-DHA-100, 100 m, 0.25 mm ID, 0.50 μm film thickness).[6]

Standard and Sample Preparation

- **Standard Preparation:** Prepare a stock solution of **2,2,3-trimethylheptane** by accurately weighing a known amount and dissolving it in the chosen solvent. Create a series of working standards by serial dilution to establish a calibration curve.
- **Sample Preparation:** Dilute the gasoline sample with the solvent (e.g., 1:100 v/v) to bring the analyte concentrations within the linear range of the detector.

Gas Chromatograph Operating Conditions

The following table outlines typical GC operating conditions for DHA.

Table 2: GC-FID Operating Parameters for Detailed Hydrocarbon Analysis

Parameter	Recommended Setting
Injector Temperature	250 °C
Injection Volume	0.1 - 1.0 µL
Split Ratio	150:1
Carrier Gas	Helium or Hydrogen
Constant Flow Rate	1-2 mL/min
Oven Temperature Program	Initial: 35 °C, hold for 10 min Ramp 1: 2 °C/min to 60 °C Ramp 2: 5 °C/min to 200 °C, hold for 10 min
Detector	Flame Ionization Detector (FID)
Detector Temperature	300 °C
Hydrogen Flow	30-40 mL/min
Air Flow	300-400 mL/min
Makeup Gas (N ₂ or He)	25-30 mL/min

Note: The oven temperature program should be optimized based on the specific column and the desired separation of target analytes.

Data Analysis

- **Peak Identification:** Identify the **2,2,3-trimethylheptane** peak in the sample chromatogram by comparing its retention time with that of the injected standard.
- **Quantification:** For quantitative analysis, integrate the peak area of **2,2,3-trimethylheptane** in the sample chromatogram and calculate the concentration using the calibration curve generated from the working standards.

The logical relationship between molecular structure and chromatographic retention is fundamental to DHA.

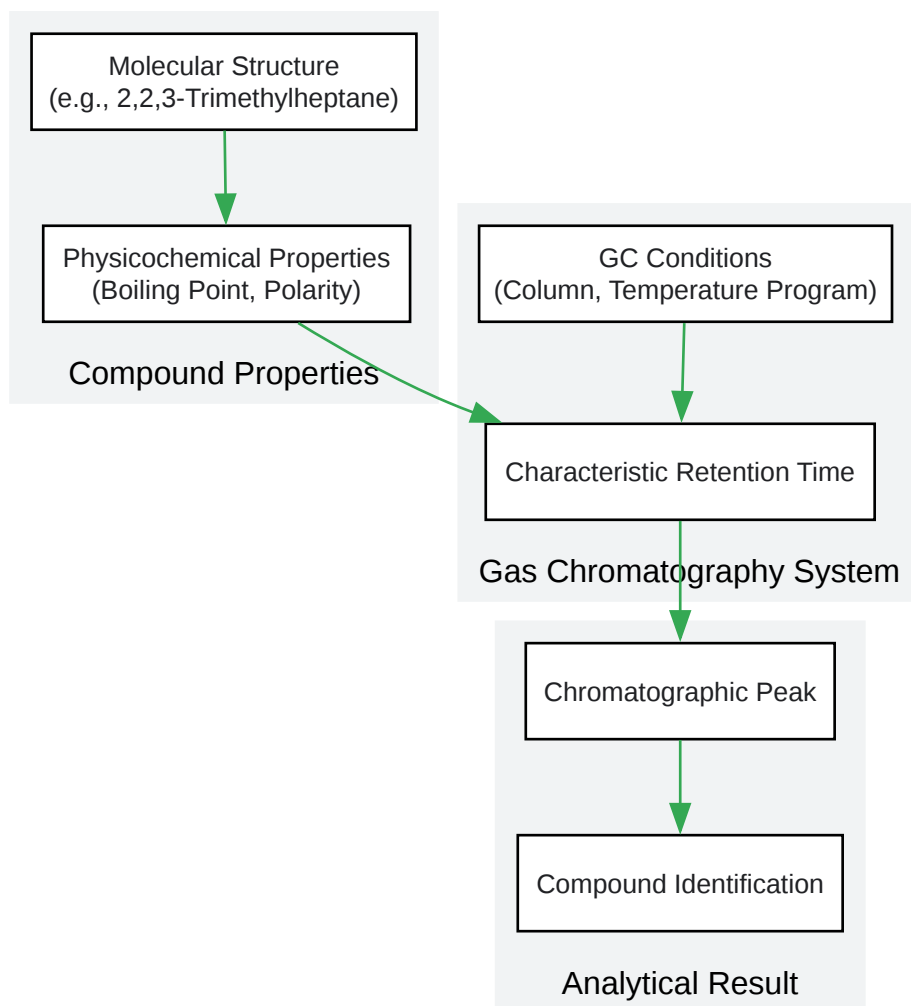


Figure 2: Logic of Compound Identification in GC

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Figure 2: Logic of Compound Identification in GC

Conclusion

2,2,3-Trimethylheptane is a significant reference compound for petrochemical analysis, particularly in the context of Detailed Hydrocarbon Analysis by gas chromatography. Its well-defined structure and predictable chromatographic behavior allow for its use in the accurate identification and potential quantification of C10 isomers in complex hydrocarbon mixtures such as gasoline. The protocols and data presented here provide a framework for the effective application of **2,2,3-trimethylheptane** in research and quality control laboratories within the petrochemical industry.

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References

- 1. Heptane, 2,2,3-trimethyl- [webbook.nist.gov]
- 2. Heptane, 2,2,3-trimethyl- [webbook.nist.gov]
- 3. 2,2,3-Trimethylheptane | C10H22 | CID 521416 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Heptane, 2,2,3-trimethyl- [webbook.nist.gov]
- 5. 2,2,3-Trimethylheptane. | 52896-92-1 [chemicalbook.com]
- 6. gcms.labrulez.com [gcms.labrulez.com]
- 7. benchchem.com [benchchem.com]
- 8. Octane rating - Wikipedia [en.wikipedia.org]
- 9. Octane [chemeurope.com]
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